

An In-depth Technical Guide to 3-Methoxycarbonylphenyl Isothiocyanate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3-Methoxycarbonylphenyl
isothiocyanate

Cat. No.: B1295333

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxycarbonylphenyl isothiocyanate, also known as methyl 3-isothiocyanatobenzoate, is an aromatic organic compound featuring both a methoxycarbonyl group and an isothiocyanate functional group attached to a benzene ring. This bifunctional nature makes it a versatile reagent and building block in organic synthesis, particularly in the preparation of various heterocyclic compounds and as an intermediate in medicinal chemistry. The isothiocyanate group ($-N=C=S$) is a highly reactive electrophilic moiety, readily undergoing addition reactions with nucleophiles such as amines, alcohols, and thiols. This reactivity is central to its utility in the synthesis of thioureas, carbamates, and other sulfur and nitrogen-containing compounds. While the specific historical discovery of **3-methoxycarbonylphenyl isothiocyanate** is not prominently documented, its synthesis falls under the well-established methodologies for preparing aryl isothiocyanates.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3-Methoxycarbonylphenyl isothiocyanate** is provided in the table below for easy reference.

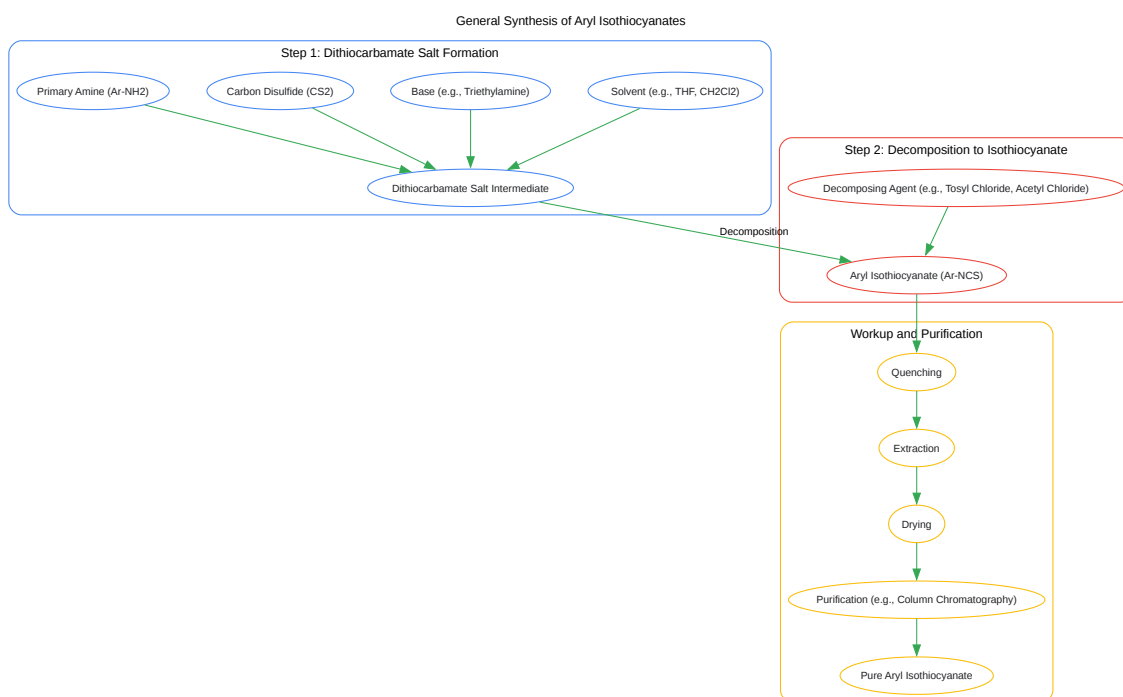
Property	Value
CAS Number	3125-66-4
Molecular Formula	C ₉ H ₇ NO ₂ S
Molecular Weight	193.22 g/mol
Boiling Point	105 °C at 0.45 mmHg[1]
Density	1.23 g/cm ³ [1]
Refractive Index (n _D ²⁰)	1.6240[1]
Flash Point	105-106 °C
Storage Temperature	2-8°C, under inert atmosphere
Water Solubility	Hydrolyzes in water[1][2]
IR Absorption (NCS)	~2100 cm ⁻¹ (characteristic strong stretching)

Synthesis of 3-Methoxycarbonylphenyl Isothiocyanate

The most common and established method for the synthesis of aryl isothiocyanates is from the corresponding primary amine. In the case of **3-methoxycarbonylphenyl isothiocyanate**, the starting material is methyl 3-aminobenzoate. The general approach involves a two-step, one-pot reaction where the amine is first converted to a dithiocarbamate salt, which is then decomposed to the isothiocyanate.

General Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of aryl isothiocyanates from primary amines.



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A generalized workflow for the synthesis of aryl isothiocyanates.

Detailed Experimental Protocol

This protocol is a representative procedure for the synthesis of **3-methoxycarbonylphenyl isothiocyanate** based on general methods for isothiocyanate synthesis.

Materials:

- Methyl 3-aminobenzoate
- Carbon disulfide (CS₂)
- Triethylamine (Et₃N) or another suitable base
- Tosyl chloride or acetyl chloride
- Anhydrous tetrahydrofuran (THF) or dichloromethane (CH₂Cl₂)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/petroleum ether mixture)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve methyl 3-aminobenzoate (1 equivalent) in anhydrous THF.
- **Dithiocarbamate Formation:** Cool the solution to 0 °C in an ice bath. To this stirred solution, add triethylamine (3 equivalents) followed by the dropwise addition of carbon disulfide (1.2 equivalents). Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting amine.

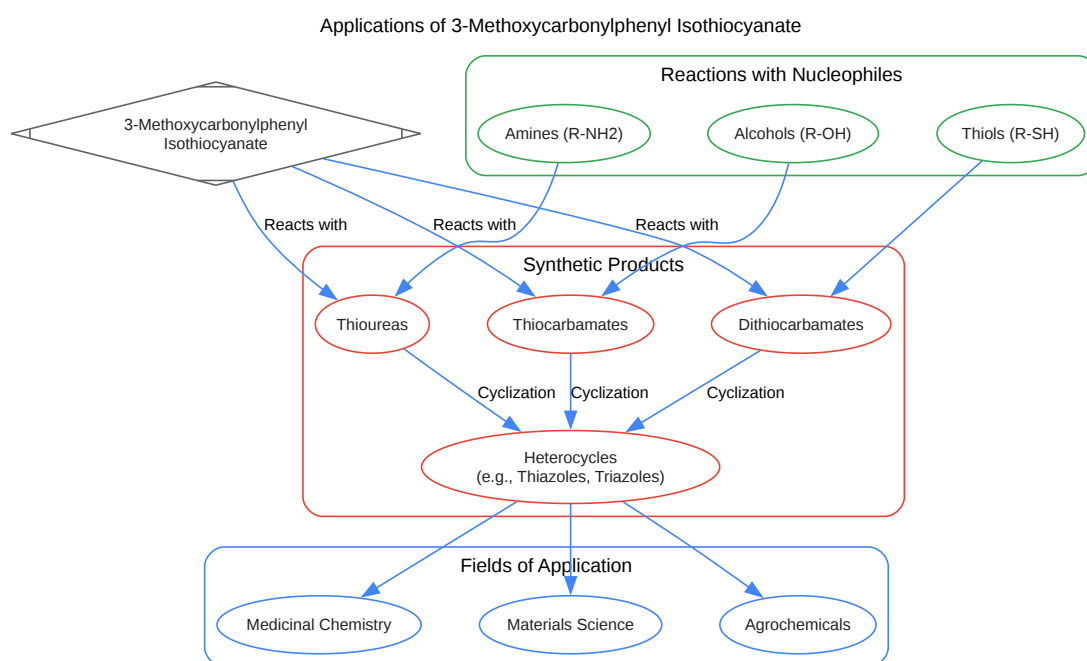
- **Decomposition to Isothiocyanate:** Cool the reaction mixture back to 0 °C. Add a solution of the decomposing agent, such as tosyl chloride or acetyl chloride (1.2 equivalents), in anhydrous THF dropwise. After the addition, allow the mixture to stir at room temperature for an additional 1-2 hours.
- **Workup:** Quench the reaction by adding 1 M HCl. Transfer the mixture to a separatory funnel and extract with ethyl acetate or another suitable organic solvent. Wash the combined organic layers sequentially with saturated NaHCO₃ solution and brine.
- **Purification:** Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in petroleum ether) to yield pure **3-methoxycarbonylphenyl isothiocyanate**.

Applications of 3-Methoxycarbonylphenyl Isothiocyanate

3-Methoxycarbonylphenyl isothiocyanate is primarily used as an intermediate in organic synthesis. Its reactivity allows for the construction of more complex molecules, particularly heterocyclic systems that are of interest in medicinal chemistry and materials science.

Role in Synthesis

The electrophilic carbon of the isothiocyanate group is susceptible to nucleophilic attack, making it a valuable synthon for creating a variety of chemical bonds and structures.



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Logical relationships of the applications of **3-Methoxycarbonylphenyl Isothiocyanate**.

Medicinal Chemistry and Biological Activity

Isothiocyanates as a class of compounds have garnered significant attention for their potential biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[3]

While specific studies on the biological effects of **3-methoxycarbonylphenyl isothiocyanate** are not widely reported, its structural motifs are present in molecules of pharmaceutical

interest. The isothiocyanate functionality can act as a covalent binder to biological macromolecules, a property that is exploited in the design of enzyme inhibitors and other therapeutic agents. The development of novel compounds derived from **3-methoxycarbonylphenyl isothiocyanate** for potential use as chemopreventive or chemotherapeutic agents is an active area of research.[4]

Conclusion

3-Methoxycarbonylphenyl isothiocyanate is a valuable and versatile chemical intermediate. Its synthesis is readily achieved through established methods from methyl 3-aminobenzoate. The compound's reactivity, stemming from the electrophilic isothiocyanate group, allows for its use in the construction of a wide array of organic molecules, particularly sulfur and nitrogen-containing heterocycles. These products have potential applications in diverse fields, most notably in drug discovery and development. This guide provides a foundational understanding of the synthesis, properties, and applications of **3-methoxycarbonylphenyl isothiocyanate** for researchers and scientists in the chemical and pharmaceutical industries.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methoxycarbonylphenyl Isothiocyanate: Synthesis, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295333#discovery-and-history-of-3-methoxycarbonylphenyl-isothiocyanate]

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